

Technical Guide: 2-Chloro-5-(methylsulfonyl)benzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-(methylsulfonyl)benzoic acid

Cat. No.: B1349559

[Get Quote](#)

CAS Number: 89938-62-5

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-(methylsulfonyl)benzoic acid**, a versatile chemical intermediate with applications in the pharmaceutical and agrochemical industries. The document details its physicochemical properties, safety and handling guidelines, and potential applications. A plausible synthetic route is also described based on established chemical principles. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

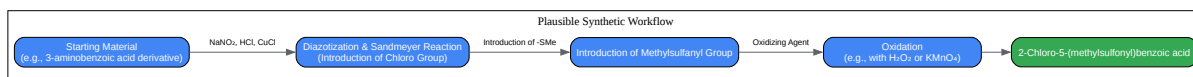
2-Chloro-5-(methylsulfonyl)benzoic acid is a white to off-white solid compound.^[1] Its chemical structure combines a chlorinated benzoic acid with a methylsulfonyl group, bestowing upon it specific reactivity and biological activity. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
CAS Number	89938-62-5	[1][2][3]
Molecular Formula	C ₈ H ₇ ClO ₄ S	[1][2][3]
Molecular Weight	234.66 g/mol	[1]
Appearance	White, gray, or beige powder	[1]
Melting Point	183-187 °C	[1]
Purity	≥ 97% (HPLC)	[1]
IUPAC Name	2-chloro-5-(methylsulfonyl)benzoic acid	
Synonyms	2-Chloro-5-methanesulfonylbenzoic acid	[1]
Storage Conditions	Store at 0-8 °C	[1]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **2-Chloro-5-(methylsulfonyl)benzoic acid** is not readily available in published literature, a plausible synthetic route can be devised based on common organic chemistry transformations and patent literature for analogous compounds. The synthesis would likely involve the oxidation of the corresponding methylsulfanyl group to a methylsulfonyl group, followed by the chlorination of the aromatic ring and hydrolysis of a suitable precursor.

A potential synthetic workflow is outlined below:



[Click to download full resolution via product page](#)

Caption: A plausible synthetic workflow for **2-Chloro-5-(methylsulfonyl)benzoic acid**.

Note: This proposed synthesis is illustrative. Researchers should conduct their own literature search and process optimization for a viable synthetic route.

Applications

2-Chloro-5-(methylsulfonyl)benzoic acid is a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.

Pharmaceutical Intermediate

This compound is reported to be a key intermediate in the synthesis of various pharmaceuticals, with particular mention of anti-inflammatory and analgesic medications.^[1] Its structural features allow for further chemical modifications to generate novel therapeutic agents.

Agrochemicals

2-Chloro-5-(methylsulfonyl)benzoic acid is utilized in the formulation of herbicides.^[1] Its mechanism of action is suggested to involve the inhibition of specific biochemical pathways in plants, which allows for selective weed control.^[1]

Biochemical Research

The compound is also used in biochemical research, particularly in studies related to enzyme inhibition and metabolic pathways.^[1] However, specific enzymes or pathways targeted by this molecule are not well-documented in publicly available literature.

Biological Activity and Signaling Pathways

The biological activity of **2-Chloro-5-(methylsulfonyl)benzoic acid** is primarily associated with its role as a herbicide and its potential as a scaffold for drug discovery. While it is known to inhibit biochemical pathways, specific details regarding its mechanism of action and the signaling pathways it may modulate are not extensively described in the available scientific


literature. Further research is required to elucidate its precise molecular targets and biological effects.

Due to the lack of specific information on its mechanism of action, a detailed signaling pathway diagram cannot be provided at this time.

Safety and Handling

2-Chloro-5-(methylsulfonyl)benzoic acid should be handled with care in a laboratory setting. It is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

GHS Hazard Information:

Pictogram	Signal Word	Hazard Statements
 alt text	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.

Precautionary Statements:

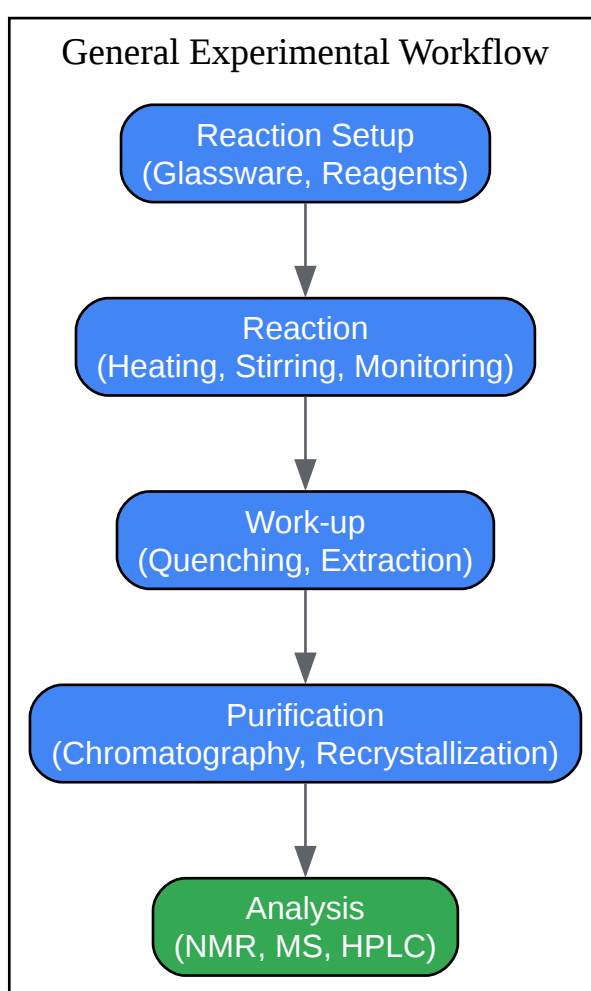
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For more detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Experimental Protocols

Detailed experimental protocols for the use of **2-Chloro-5-(methylsulfonyl)benzoic acid** in specific applications, such as enzyme inhibition assays or as a reactant in a multi-step synthesis, are not readily available in the public domain. Researchers are encouraged to develop their own protocols based on the intended application and general principles of medicinal chemistry and agrochemical research.

An illustrative workflow for a general chemical synthesis experiment is provided below:



[Click to download full resolution via product page](#)

Caption: A general workflow for a chemical synthesis experiment.

Conclusion

2-Chloro-5-(methylsulfonyl)benzoic acid is a chemical compound with established utility as an intermediate in the synthesis of pharmaceuticals and agrochemicals. Its physicochemical properties are well-characterized, and safety guidelines for its handling are clearly defined. While its general applications are known, there is a need for further research to elucidate its specific biological mechanisms of action and to publish detailed experimental protocols for its use. This guide provides a foundational understanding of the compound for researchers and industry professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-5-(methylsulphonyl)benzoic acid | C₈H₇ClO₄S | CID 2329132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: 2-Chloro-5-(methylsulfonyl)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349559#2-chloro-5-methylsulfonyl-benzoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com